

Application Notes and Protocols for the Detection of Agropine using Mass Spectrometry

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Agropine is a naturally occurring opine, a class of low-molecular-weight compounds found in plant crown gall tumors induced by Agrobacterium tumefaciens. These compounds are synthesized by the plant machinery but can only be metabolized by the bacteria, providing them with a unique source of carbon and nitrogen. The detection and quantification of agropine are crucial for studying plant-pathogen interactions, understanding the metabolic landscape of crown galls, and potentially for applications in biotechnology and drug development. This document provides a detailed application note and a synthesized protocol for the sensitive and specific detection of agropine using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Due to the limited availability of specific published methods for **agropine** detection, this protocol is a composite of established methods for the analysis of similar polar metabolites in plant matrices.

Principle of the Method

This method utilizes the high selectivity and sensitivity of Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for the quantification of **agropine**. The sample is first homogenized and extracted to isolate polar metabolites. The extract is then subjected to liquid chromatography for the separation of **agropine** from other matrix components. The eluting



agropine is ionized using electrospray ionization (ESI) and detected by a tandem mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. Quantification is achieved by comparing the signal of the analyte to that of a standard curve.

Key Experimental Components

Chemical Properties of Agropine

Property	Value	Source
Chemical Formula	C11H20N2O7	[1][2]
Molecular Weight	292.29 g/mol	[1][2]
Exact Mass	292.12705098 Da	[3]
CAS Number	70699-77-3	[1][2]

Experimental Workflow



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